

Physical and chemical characteristics of 2-Benzyl-1,3-dioxolane

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Compound of Interest

Compound Name: 2-Benzyl-1,3-dioxolane

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An In-depth Technical Guide to 2-Benzyl-1,3-dioxolane

Audience: Researchers, Scientists, and Drug Development Professionals

Abstract: **2-Benzyl-1,3-dioxolane**, also known as phenylacetaldehyde ethylene glycol acetal, is a versatile organic compound with significant applications across various scientific domains. Its unique structure, comprising a dioxolane ring attached to a benzyl group, imparts a combination of aromatic and hydrophilic properties.^[1] This guide provides a comprehensive overview of the physical and chemical characteristics of **2-Benzyl-1,3-dioxolane**, detailed experimental protocols for its synthesis and purification, and its applications, particularly in pharmaceutical development and organic synthesis.

Core Chemical and Physical Characteristics

2-Benzyl-1,3-dioxolane is a colorless to pale yellow liquid distinguished by a pleasant, sweet, and aromatic odor.^{[1][2]} Structurally, it is an acetal derived from phenylacetaldehyde and ethylene glycol. This compound is generally insoluble in water but shows good solubility in many organic solvents such as diethyl ether, acetone, and chloroform.^{[3][4]}

Table 1: Physical Properties of 2-Benzyl-1,3-dioxolane

Property	Value	Source(s)
Appearance	Colorless to pale yellow clear liquid	[1][2]
Boiling Point	115-120°C (at 12.0 mmHg)	[4]
Density	1.077 - 1.085 g/cm ³	[3][4]
Molecular Weight	164.20 g/mol	[1][3]
Refractive Index (n _{20/D})	1.520 - 1.522	[2][4]
Flash Point	108°C	[4]
Solubility	Insoluble in water; Soluble in organic solvents	[1][4]

Table 2: Chemical Identifiers

Identifier	Value	Source(s)
CAS Number	101-49-5	[1][2]
Molecular Formula	C ₁₀ H ₁₂ O ₂	[1][5]
IUPAC Name	2-benzyl-1,3-dioxolane	[5]
SMILES	<chem>C1COC(O1)CC2=CC=CC=C2</chem>	[5]
InChI Key	SSZACLYPEFCREM-UHFFFAOYSA-N	[1][5]
Synonyms	2-(Phenylmethyl)-1,3-dioxolane, Phenylacetaldehyde ethylene acetal	[1][5][6]

Chemical Structure and Reactivity

The core structure consists of a five-membered dioxolane ring with a benzyl group substituent at the C2 position.[1] This structure makes it a valuable protecting group for the carbonyl functional group of phenylacetaldehyde. The dioxolane ring is susceptible to ring-opening

reactions under acidic conditions, a key aspect of its reactivity and utility in synthesis.^[1] It is presumed to be capable of hydrolyzing back to its constituent parts, phenylacetaldehyde and ethylene glycol.^[2]

Caption: Chemical structure of **2-Benzyl-1,3-dioxolane**.

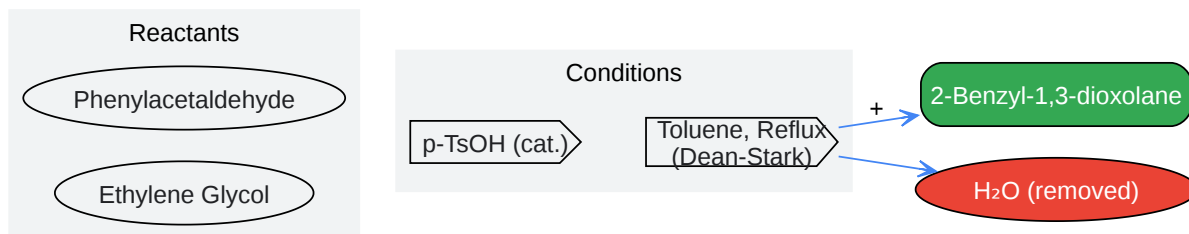
Experimental Protocols

Synthesis: Acetalization Reaction

The primary method for synthesizing **2-Benzyl-1,3-dioxolane** is the acid-catalyzed condensation of phenylacetaldehyde with ethylene glycol.^[2] This reaction is a standard procedure for forming cyclic acetals, which serve as protecting groups for carbonyls.^[7]

General Protocol:

- **Reactant Setup:** Phenylacetaldehyde (1 equivalent) and ethylene glycol (1.1-1.5 equivalents) are dissolved in a suitable solvent, typically toluene.
- **Catalyst Addition:** A catalytic amount of an acid, such as p-toluenesulfonic acid (p-TsOH), is added to the mixture.
- **Water Removal:** The reaction mixture is heated to reflux. Water formed during the reaction is continuously removed using a Dean-Stark apparatus to drive the equilibrium towards the product side.^[7]
- **Monitoring:** The reaction progress is monitored by techniques like Thin-Layer Chromatography (TLC).^[8]
- **Workup:** Upon completion, the reaction is cooled, and the catalyst is neutralized with a weak base (e.g., NaHCO₃ solution). The organic layer is separated, washed with water, and dried over an anhydrous salt like MgSO₄ or K₂CO₃.
- **Isolation:** The solvent is removed under reduced pressure, yielding the crude product.



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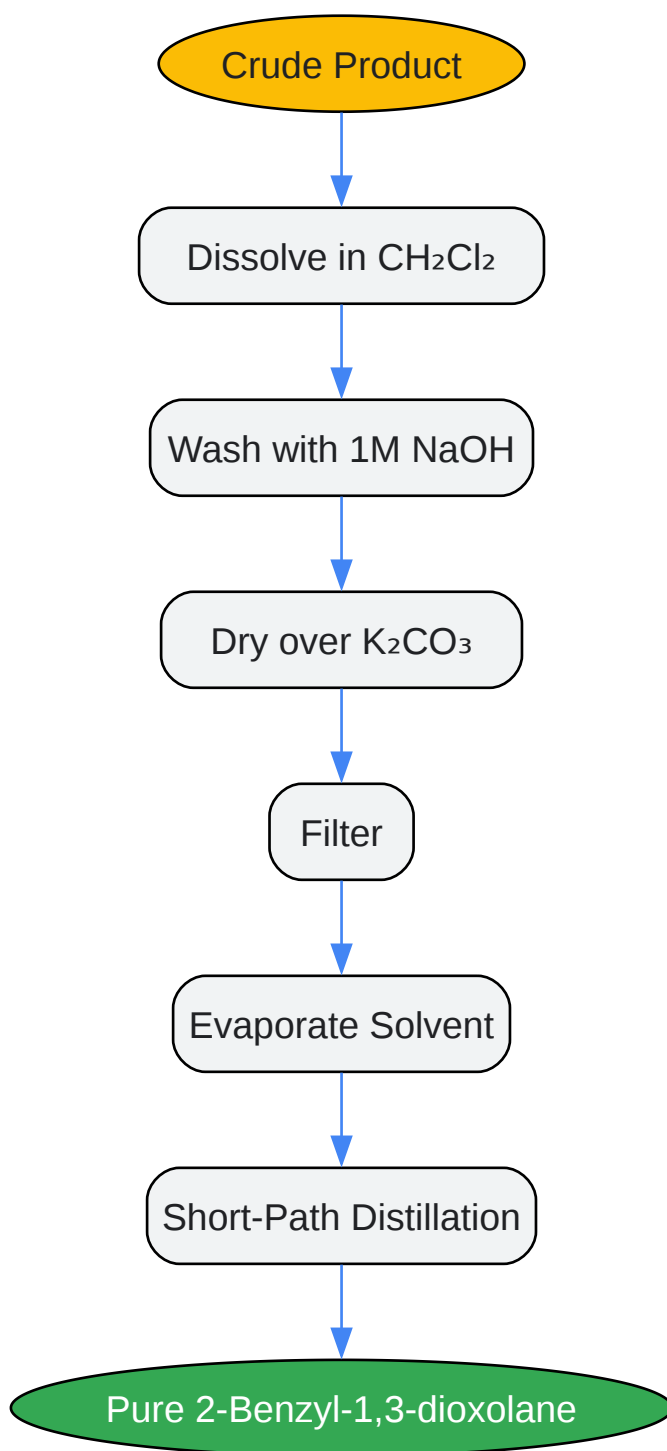
Caption: Synthesis of **2-Benzyl-1,3-dioxolane** via acetalization.

Purification Methodology

Purification is crucial to obtain the compound with high purity for research and development.

Protocol:

- Chemical Wash: Dissolve the crude product in a solvent like dichloromethane (CH₂Cl₂).
- Base Wash: Wash the solution with 1M NaOH to remove any acidic impurities.
- Drying: Dry the organic layer over anhydrous potassium carbonate (K₂CO₃).
- Filtration & Evaporation: Filter the solution to remove the drying agent, then evaporate the solvent.
- Distillation: Purify the resulting oil via short-path distillation (Kügelrohr) or preparative gas chromatography for higher purity.^[2]



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Caption: General workflow for the purification of **2-Benzyl-1,3-dioxolane**.

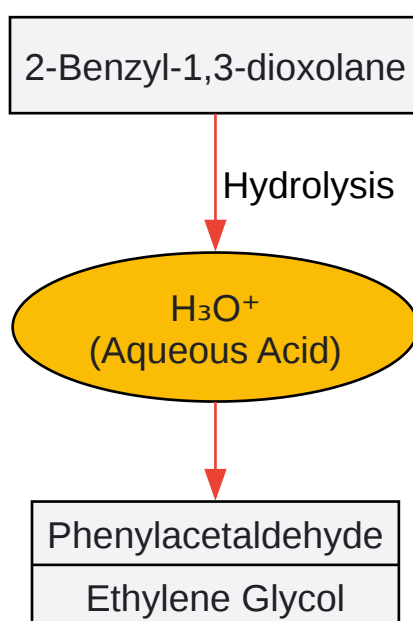
Applications in Research and Development

2-Benzyl-1,3-dioxolane is a key intermediate in multiple industrial and research sectors.

- **Pharmaceutical Development:** It serves as a valuable building block in the synthesis of complex pharmaceutical agents.^{[9][10]} Its derivatives have been investigated as potential modulators to overcome multidrug resistance (MDR) in cancer chemotherapy by interacting with P-glycoprotein (p-gp).^[11]
- **Organic Synthesis:** It is widely used as a protecting group for phenylacetaldehyde, allowing for selective reactions at other sites of a molecule.^[1] Its ability to undergo various chemical transformations makes it a preferred choice in laboratories focused on drug discovery.^[10]
- **Flavor and Fragrance Industry:** Due to its pleasant aromatic properties, it is used in the formulation of perfumes and flavorings.^{[9][12]}
- **Polymer Chemistry:** The compound can be used as a monomer or an additive in the development of specialty polymers to improve material properties.^{[9][12]}

Role as a Protecting Group: Hydrolysis

The primary function of the dioxolane group is protection. Deprotection is typically achieved through acid-catalyzed hydrolysis, which regenerates the original carbonyl and diol.



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Caption: Acid-catalyzed hydrolysis (deprotection) of **2-Benzyl-1,3-dioxolane**.

Safety and Handling

2-Benzyl-1,3-dioxolane is considered moderately toxic by ingestion and skin contact.[2] It can cause skin and serious eye irritation, as well as potential respiratory irritation.[4] Standard laboratory safety protocols should be followed, including the use of personal protective equipment (gloves, safety glasses) and working in a well-ventilated fume hood.[4] Contaminated clothing should be removed and washed before reuse.[6]

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